

Flumiclorac-pentyl CAS number and molecular weight

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Compound of Interest

Compound Name: *Flumiclorac-pentyl*

Cat. No.: *B166167*

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Flumiclorac-Pentyl: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, mechanism of action, toxicological data, and environmental fate of the herbicide **flumiclorac-pentyl**. The information is intended for researchers, scientists, and professionals involved in drug development and chemical safety assessment.

Core Chemical Identifiers and Properties

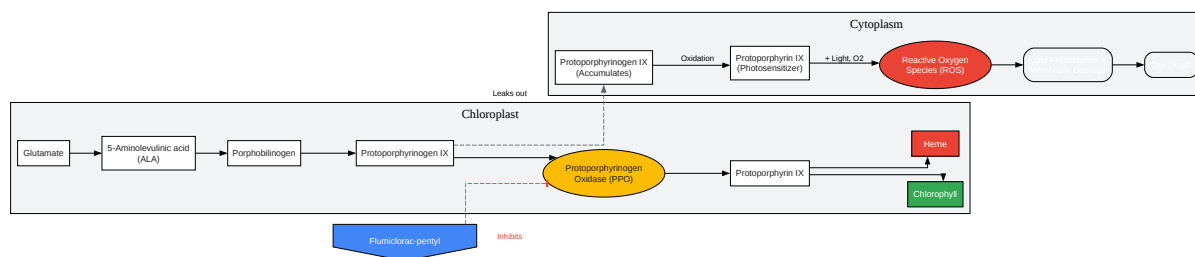
Flumiclorac-pentyl is a herbicide used for the post-emergence control of broadleaf weeds.^[1]
^[2] Its fundamental chemical and physical properties are summarized below.

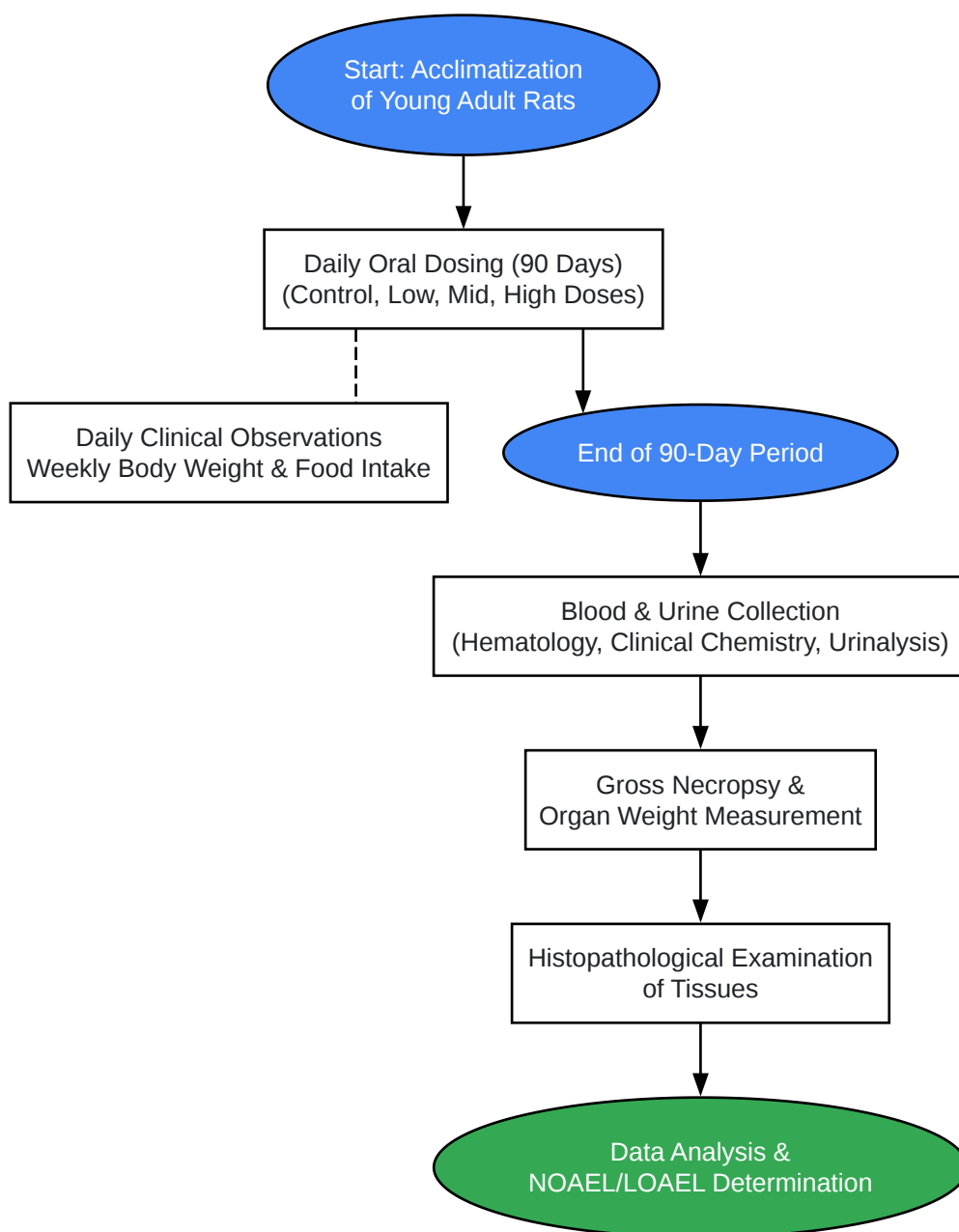
Property	Value	Source
CAS Number	87546-18-7	[3] [4] [5]
Molecular Formula	C21H23ClFNO5	[3] [4] [5]
Molecular Weight	423.86 g/mol	[5]
IUPAC Name	pentyl 2-[2-chloro-5-(1,3-dioxo-4,5,6,7-tetrahydroisindol-2-yl)-4-fluorophenoxy]acetate	[3]
Synonyms	Flumiclorac pentyl ester, Resource®, Sumiverde	[3]
Melting Point	90-91°C	[5]
Boiling Point	558°C at 760 mmHg	[5]
LogP	4.40	[5]

Mechanism of Action: Protoporphyrinogen Oxidase (PPO) Inhibition

Flumiclorac-pentyl's herbicidal activity stems from its role as an inhibitor of the enzyme protoporphyrinogen oxidase (PPO).[\[2\]](#)[\[6\]](#)[\[7\]](#) PPO is a critical enzyme in the tetrapyrrole biosynthesis pathway, which is responsible for the production of essential molecules like chlorophyll and heme.

The inhibition of PPO by **flumiclorac-pentyl** leads to the accumulation of protoporphyrinogen IX. This excess protoporphyrinogen IX is then rapidly oxidized to protoporphyrin IX in the cytoplasm. Protoporphyrin IX is a potent photosensitizer that, in the presence of light and oxygen, generates reactive oxygen species (ROS). These ROS cause lipid peroxidation of cell membranes, leading to membrane disruption, leakage of cellular contents, and ultimately, cell death in susceptible plants.[\[2\]](#)





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